

Bromocyclooctane safety, handling, and disposal guidelines

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Compound of Interest

Compound Name: Bromocyclooctane

Cat. No.: B072542

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An In-depth Technical Guide to the Safe Handling and Disposal of **Bromocyclooctane**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety, handling, and disposal information for **bromocyclooctane** (CAS No: 1556-09-8), also known as cyclooctyl bromide. Adherence to these guidelines is crucial for ensuring laboratory safety, minimizing environmental impact, and maintaining regulatory compliance.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **bromocyclooctane** is fundamental for its safe handling.

Property	Value	Source
Molecular Formula	C8H15Br	[1][2]
Molecular Weight	191.12 g/mol	[2]
Appearance	Colorless liquid	[1]
Odor	Pungent	[1]
Boiling Point	201-203 °C	[1]
Density	1.21 g/mL	[1]
Vapor Pressure	0.302 mmHg at 25°C	[1]
Solubility	Soluble in organic solvents, slightly soluble in water	[1]

Safety and Hazards

Bromocyclooctane is a hazardous chemical that requires careful handling. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Hazardous to the aquatic environment, acute hazard	1	H400: Very toxic to aquatic life
Hazardous to the aquatic environment, long-term hazard	1	H410: Very toxic to aquatic life with long lasting effects

Source:[3]

Primary Hazards:

- Irritant: May cause irritation to the skin, eyes, and respiratory system.[1]
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.[3]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to minimize exposure to **bromocyclooctane**. All PPE should be inspected for integrity before each use.

Body Part	Required PPE	Specifications and Recommendations
Eyes/Face	Chemical Splash Goggles	Must meet ANSI Z87.1 or European Standard EN 166 standards. [2] [4]
Hands	Chemical-Resistant Gloves	Viton® gloves are recommended. Disposable nitrile gloves may offer initial protection, but should be changed immediately upon contact. Always consult the glove manufacturer's compatibility data. [2] [4]
Body	Laboratory Coat	A long-sleeved, buttoned lab coat is required to protect skin and personal clothing. [2] [4]
Respiratory	Fume Hood / Respirator	All work must be conducted in a certified chemical fume hood. [4] For large-scale operations or in case of ventilation failure, use a NIOSH/MSHA or European Standard EN 149 approved respirator. [2]

Safe Handling and Storage

A systematic approach to handling and storing **bromocyclooctane** is essential for laboratory safety.

Handling:

- Always handle **bromocyclooctane** within a certified chemical fume hood to avoid inhalation of vapors.[\[4\]](#)
- Ensure adequate ventilation.[\[2\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[2\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)
- Keep containers tightly closed when not in use.[\[1\]](#)[\[2\]](#)
- Avoid contact with oxidants and strong acids.[\[1\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[2\]](#)
- Keep the container tightly closed.[\[1\]](#)[\[2\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[1\]](#)

First Aid Measures

In the event of exposure to **bromocyclooctane**, immediate medical attention is crucial.

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. [2]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur. [2]
Inhalation	Remove to fresh air. If breathing is difficult, give oxygen. Get medical attention if symptoms occur. [2]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention if symptoms occur. [2]

Note to Physician: Treat symptomatically. Symptoms may be delayed.[\[2\]](#)

Accidental Release and Spill Cleanup

In case of a spill, follow these procedures to minimize exposure and environmental contamination.

Personal Precautions:

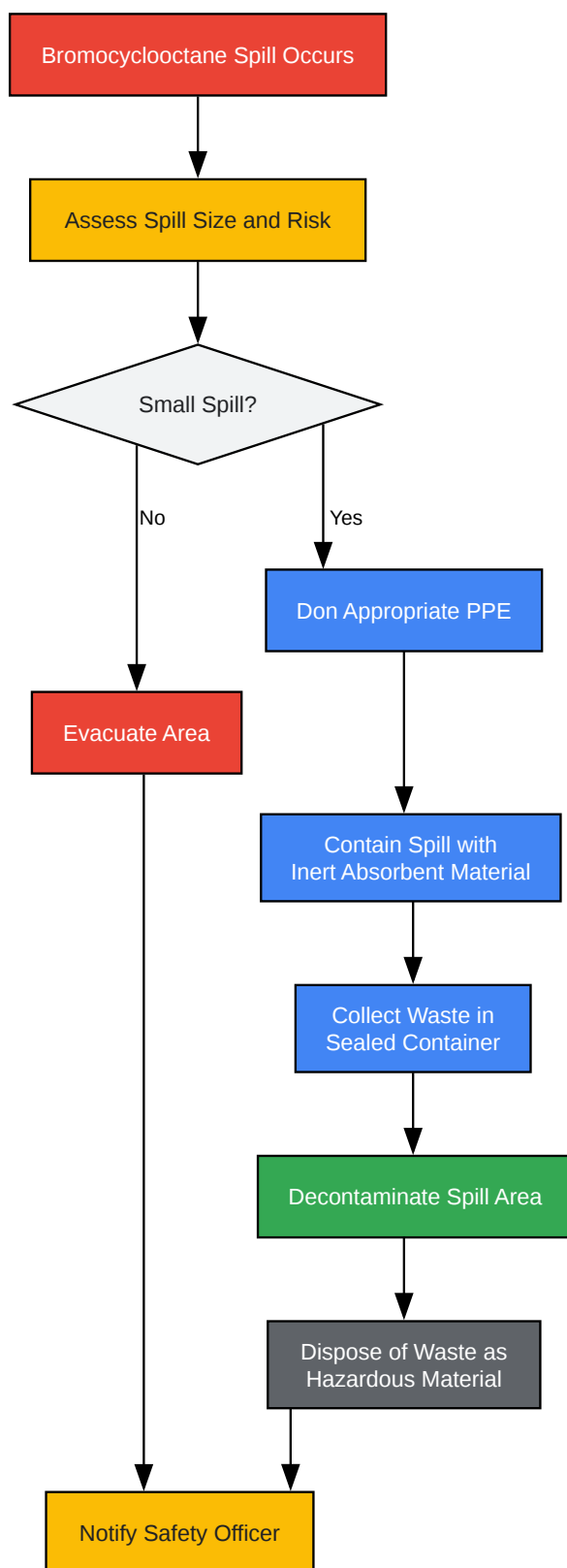
- Ensure adequate ventilation.[\[2\]](#)
- Wear appropriate personal protective equipment as outlined in Section 3.[\[2\]](#)
- Evacuate unnecessary personnel from the area.

Environmental Precautions:

- Prevent further leakage or spillage if safe to do so.[\[6\]](#)
- Do not let the product enter drains.

Methods for Containment and Clean-up:

- Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[6]
- Collect the absorbed material and place it in a suitable, closed container for disposal.[6]



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Caption: Decision workflow for responding to a **bromocyclooctane** spill.

Fire-Fighting Measures

Suitable Extinguishing Media:

- Use extinguishing measures that are appropriate to local circumstances and the surrounding environment.[\[2\]](#)

Specific Hazards Arising from the Chemical:

- Thermal decomposition can lead to the release of irritating gases and vapors.[\[2\]](#)

Protective Equipment and Precautions for Firefighters:

- As in any fire, wear a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode, and full protective gear.[\[7\]](#)

Disposal Considerations

Waste from **bromocyclooctane** must be handled as hazardous waste and disposed of in accordance with federal, state, and local environmental control regulations.

- Waste Classification: Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste.[\[2\]](#)
- Disposal Method: Dispose of contents and container to an approved waste disposal plant.[\[6\]](#)
- Contaminated Packaging: Empty containers retain product residue and can be dangerous. Do not re-use empty containers.[\[2\]](#)

Experimental Protocol: General Safe Handling Workflow for a Reaction

This section provides a generalized workflow for using **bromocyclooctane** in a chemical reaction, emphasizing safety checkpoints.

1. Pre-Experiment Preparation:

- Review the Safety Data Sheet (SDS) for **bromocyclooctane** and all other reagents.

- Ensure a certified chemical fume hood is available and functioning correctly.
- Verify that an eyewash station and safety shower are accessible and unobstructed.
- Assemble all necessary glassware, reagents, and waste containers inside the fume hood to minimize movement.

2. Personal Protective Equipment (PPE) and Engineering Controls:

- Don all required PPE as specified in Section 3 before handling the chemical.
- Conduct all manipulations of **bromocyclooctane**, including weighing and transferring, exclusively within the fume hood.

3. Reaction Setup and Execution:

- Keep the container of **bromocyclooctane** tightly sealed when not in use.
- If heating the reaction, use a well-controlled heating mantle and monitor the temperature closely.
- Ensure the reaction apparatus is securely clamped and has appropriate pressure relief if necessary.

4. Post-Reaction Workup and Waste Disposal:

- Quench the reaction safely according to the specific protocol.
- Segregate halogenated organic waste from non-halogenated waste streams.
- Place all **bromocyclooctane**-contaminated waste into a designated, clearly labeled hazardous waste container.

5. Decontamination:

- Clean all glassware and the work area thoroughly.
- Remove PPE carefully to avoid skin contamination and dispose of disposable items in the appropriate waste stream.
- Wash hands thoroughly with soap and water after the experiment is complete.

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```
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workup; workup -> waste; waste -> decon; decon -> cleanup; }
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Caption: A generalized workflow for the safe handling of **bromocyclooctane** in a laboratory experiment.

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